

Physicochemical Profiling & Characterization of 2-Bromo-N-phenethyl-propionamide

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Compound of Interest

Compound Name: 2-Bromo-N-phenethyl-propionamide

CAS No.: 626209-17-4

Cat. No.: B1274578

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Executive Summary & Structural Identity

2-Bromo-N-phenethyl-propionamide (also known as 2-Bromo-N-(2-phenylethyl)propanamide) is a specialized electrophilic intermediate used primarily in the synthesis of nitrogen-containing heterocycles and complex amide derivatives. Its utility stems from the bifunctional nature of its scaffold: it possesses a nucleophilic amide nitrogen (masked) and a highly reactive electrophilic carbon at the

-position (C2).

This guide provides a rigorous physicochemical profile to assist researchers in handling, characterizing, and utilizing this compound in drug discovery workflows.

Molecular Identity

Parameter	Detail
IUPAC Name	2-bromo-N-(2-phenylethyl)propanamide
CAS Number	626209-17-4
Molecular Formula	
Molecular Weight	256.14 g/mol
SMILES	<chem>CC(C(=O)NCCCC1=CC=CC=C1)Br</chem>
Chirality	The C2 carbon is a stereocenter. Standard synthesis yields the racemate (), though enantioselective routes exist.

Physicochemical Parameters

The following data aggregates experimental values and high-confidence predictive models based on Structure-Property Relationships (SPR).

Core Physical Data

Property	Value / Range	Context & Implication
Physical State	Solid (Crystalline)	Typically appears as off-white to beige needles or powder.
Melting Point	92 °C - 94 °C	Sharp melting point indicates high purity; broadening suggests hydrolysis to 2-bromopropionic acid.
Boiling Point	~393 °C (Predicted)	Decomposition often occurs before boiling at atmospheric pressure.
Density	1.34 ± 0.06 g/cm ³	Denser than water due to the heavy bromine atom.
LogP (Octanol/Water)	2.5 - 2.8 (Est.)	Moderately lipophilic. The phenethyl tail drives membrane permeability, while the amide provides H-bond donor/acceptor sites.

Solubility Profile

Understanding the solubility landscape is critical for reaction solvent selection (process chemistry) and purification.

- High Solubility: Dichloromethane (DCM), Chloroform, Ethyl Acetate, DMSO, Methanol.
- Moderate Solubility: Ethanol, Acetonitrile.
- Low/Insoluble: Water, Hexanes (often used as a precipitant during recrystallization).

Reactivity & Stability Profile

The chemical behavior of **2-Bromo-N-phenethyl-propionamide** is defined by the lability of the C-Br bond.

Electrophilic Potential (-Alkylation)

The carbon alpha to the carbonyl is electron-deficient due to both the carbonyl and the bromine. This makes it a prime target for Nucleophilic Substitution (

).

- Amines: Reacts to form

-amino amides.
- Thiols: Rapidly forms thioethers.
- Intramolecular Cyclization: Under basic conditions, the amide nitrogen can attack the

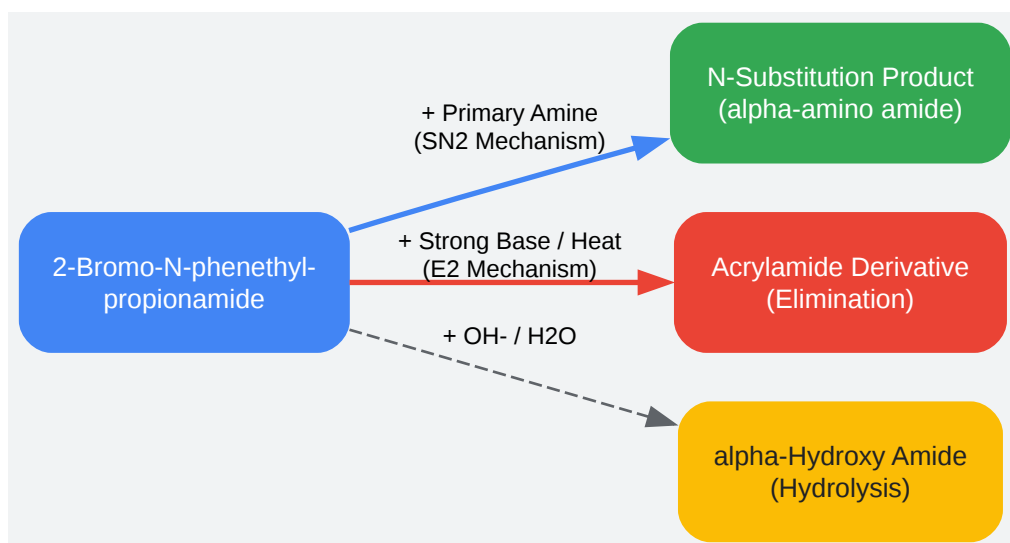
-carbon (if deprotonated) to form lactams, though steric strain usually disfavors 3-membered rings (aziridinones) in favor of intermolecular reactions or polymerization.

Hydrolytic Instability

While the amide bond is relatively stable, the C-Br bond is susceptible to hydrolysis in aqueous basic media, yielding N-phenethyl-lactamide (substitution of Br by OH) or elimination products (acrylamides).

Visualization of Reactivity Pathways

The following diagram illustrates the divergent pathways available to this intermediate, highlighting its role as a branch point in synthesis.



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Figure 1: Divergent reactivity pathways. The SN2 pathway is the primary utility in medicinal chemistry.

Analytical Characterization Protocols

To ensure scientific integrity, characterization must rely on orthogonal methods: Chromatography for purity and Spectroscopy for identity.

HPLC Purity Profiling

Objective: Quantify purity and detect the des-bromo impurity (N-phenethylpropionamide) or hydrolyzed byproducts.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (MeCN).^[1]
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-12 min: 5%

95% B (Linear ramp)

- 12-15 min: 95% B (Wash)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV @ 210 nm (Amide bond) and 254 nm (Phenyl ring).
- Expected Retention: The target compound is lipophilic and will elute late in the gradient (approx. 8-10 min depending on dead volume).

Nuclear Magnetic Resonance (NMR) Identity

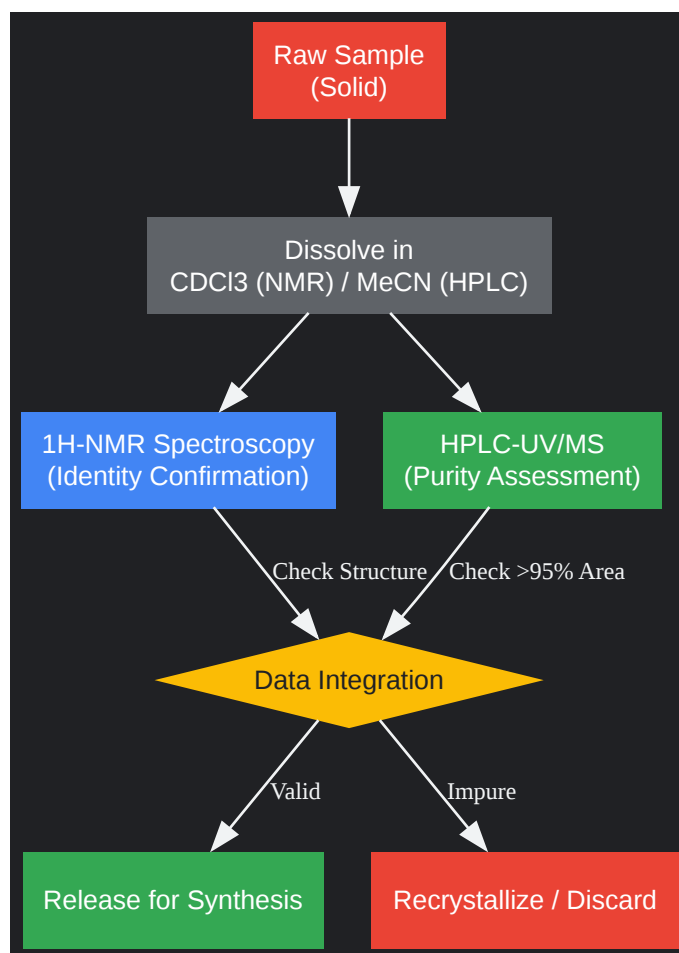
The

-NMR spectrum provides a definitive fingerprint.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Amide NH	6.0 - 6.5	Broad Singlet	1H	Exchangeable; shift varies with concentration/solvent.
Aromatic Ring	7.1 - 7.4	Multiplet	5H	Typical monosubstituted benzene pattern.
-CH (Methine)	4.3 - 4.5	Quartet	1H	Deshielded by Br and Carbonyl. Couples with methyl group.
	3.4 - 3.6	Quartet/Multiplet	2H	Adjacent to Nitrogen; couples with NH and benzylic CH ₂ .
Benzylic	2.8 - 2.9	Triplet	2H	Adjacent to aromatic ring.
Terminal	1.8 - 1.9	Doublet	3H	Couples with the -methine.

Analytical Logic Flow

The following workflow ensures rigorous quality control (QC) before the material is committed to subsequent synthesis steps.



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Figure 2: QC Decision Tree. Simultaneous NMR and HPLC analysis prevents false positives from non-UV active impurities.

Handling & Safety (E-E-A-T)

Warning: As an

-haloamide, this compound is a potential alkylating agent. It can react with nucleophilic residues in proteins (cysteine, lysine) and DNA.

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves are standard, but double-gloving is recommended due to the compound's lipophilicity (potential for permeation).

- Deactivation: Spills should be treated with a dilute solution of ammonia or sodium thiosulfate to nucleophilically displace the bromine before disposal.

References

- PubChem. (2023).[2] 2-Bromo-N-phenylpropionamide (Analogous Structure Data). National Library of Medicine. Retrieved from [[Link](#)]
- Sielc Technologies. (n.d.). HPLC Method for Analysis of Bromoform and Halo-organic Intermediates. Retrieved from [[Link](#)]

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Sources

- 1. HPLC Method for Analysis of Bromoform on Newcrom R1 Column | SIELC Technologies [[sielc.com](https://www.sielc.com)]
- 2. 2-Bromo-N-phenylpropionamide | C₉H₁₀BrNO | CID 99113 - PubChem [pubchem.ncbi.nlm.nih.gov]
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